

Human PTHrP-(1-36) solubility and proper storage conditions

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Compound of Interest

Compound Name: Human PTHrP-(1-36)

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Technical Support Center: Human PTHrP-(1-36)

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and proper storage of human Parathyroid Hormone-Related Protein-(1-36) (PTHrP-(1-36)). Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the integrity and optimal performance of your peptide in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store lyophilized **human PTHrP-(1-36)**?

A1: Lyophilized **human PTHrP-(1-36)** should be stored in a freezer at or below -20°C.^[1] For long-term storage, -80°C is recommended.^{[2][3][4][5]} The peptide should be kept in a sealed container, away from moisture and light.^{[2][3]} Some suppliers also recommend storage under nitrogen.^{[2][3][4]}

Q2: What is the recommended solvent for reconstituting **human PTHrP-(1-36)**?

A2: It is recommended to reconstitute lyophilized PTHrP-(1-36) in sterile, nuclease-free water.^[6] For in vivo studies in humans, reconstitution in bacteriostatic saline has been reported.^[7] The choice of solvent may vary depending on the specific experimental requirements.

Q3: What is the recommended concentration for the stock solution?

A3: A common recommendation is to reconstitute the peptide to a concentration of not less than 100 µg/mL.[6] This stock solution can then be further diluted into other aqueous solutions or experimental buffers.[6]

Q4: How should I store the reconstituted **human PTHrP-(1-36)** solution?

A4: Once reconstituted, the solution should be aliquoted to prevent repeated freeze-thaw cycles, which can lead to product inactivation.[2] For short-term storage, the solution can be kept at 4°C for 2-7 days.[6] For long-term storage, it is recommended to store the aliquots at -20°C for up to one month or at -80°C for up to six months.[2][3] For extended long-term storage, adding a carrier protein such as 0.1% Human Serum Albumin (HSA) or Bovine Serum Albumin (BSA) is advisable.[6]

Q5: Can I store the reconstituted peptide at room temperature?

A5: Lyophilized PTHrP is stable at room temperature for up to three weeks, however, upon reconstitution, it should be stored at 4°C for short-term use and frozen for long-term storage to maintain its stability and activity.[6]

Quantitative Data Summary

For easy reference, the following tables summarize the key storage and stability information for **human PTHrP-(1-36)**.

Table 1: Storage Conditions for Lyophilized **Human PTHrP-(1-36)**

Condition	Temperature	Duration	Additional Notes
Short-term	Room Temperature	Up to 3 weeks	Desiccated
Long-term	-20°C	Up to 1 year	Sealed, away from moisture and light, under nitrogen[3][4]
Long-term	-80°C	Up to 2 years	Sealed, away from moisture and light, under nitrogen[3][4]

Table 2: Storage of Reconstituted **Human PTHrP-(1-36)** Solution

Condition	Temperature	Duration	Additional Notes
Short-term	4°C	2-7 days	[6]
Long-term	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles [2] [3]
Long-term	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles [2] [3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Peptide	The peptide has low solubility in the chosen solvent at the desired concentration.	Try reconstituting in sterile water first to a concentration of at least 100 µg/mL before diluting with other buffers. [6] Gentle vortexing or sonication can also aid in dissolution. The presence of Trifluoroacetic acid (TFA) salts from purification can sometimes enhance solubility in aqueous solutions. [1]
Loss of Peptide Activity	Improper storage, repeated freeze-thaw cycles, or degradation.	Always store the lyophilized peptide and reconstituted solutions at the recommended temperatures. [1] [2] [3] [4] [6] Prepare single-use aliquots of the reconstituted peptide to avoid repeated freeze-thaw cycles. [2] [6] For long-term storage of the solution, consider adding a carrier protein like 0.1% HSA or BSA. [6]
Precipitation in Solution	Peptide concentration is too high for the buffer, or the buffer conditions (e.g., pH) are not optimal.	Ensure the final concentration is within the solubility limits for your specific buffer. You may need to perform a solubility test with small amounts. If precipitation occurs after dilution, check the pH and ionic strength of your buffer.
Inconsistent Experimental Results	Inaccurate peptide concentration due to	Ensure the peptide is fully dissolved before use. Briefly centrifuge the vial before

incomplete reconstitution or degradation.

opening to ensure all the lyophilized powder is at the bottom. Protect the peptide from light and store it properly.

Experimental Protocols

Protocol for Reconstitution of Human PTHrP-(1-36)

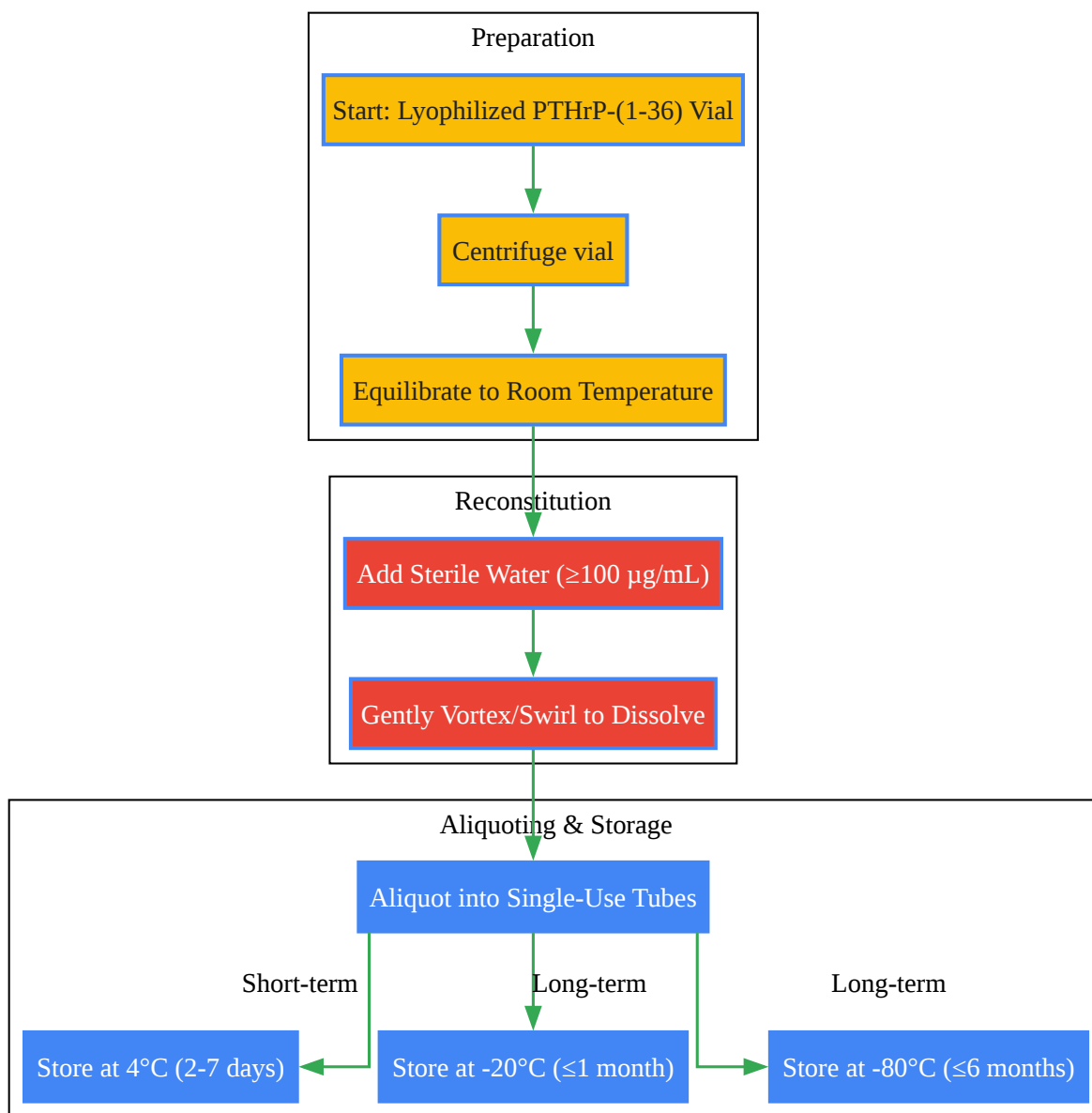
This protocol outlines the steps for reconstituting lyophilized **human PTHrP-(1-36)** to prepare a stock solution.

- Pre-Reconstitution:
 - Before opening, briefly centrifuge the vial of lyophilized peptide to ensure that all the powder is collected at the bottom of the vial.
 - Allow the vial to equilibrate to room temperature before opening to avoid moisture condensation.
- Solvent Preparation:
 - Use sterile, nuclease-free water for reconstitution.[\[6\]](#)
- Reconstitution:
 - Carefully add the appropriate volume of sterile water to the vial to achieve a stock solution concentration of at least 100 µg/mL.[\[6\]](#)
 - Gently vortex or swirl the vial to dissolve the peptide completely. Avoid vigorous shaking which can cause aggregation. If necessary, sonicate briefly in a water bath.
- Aliquoting and Storage:
 - Once the peptide is fully dissolved, dispense the stock solution into smaller, single-use aliquots. This is crucial to prevent degradation from repeated freeze-thaw cycles.[\[2\]](#)[\[6\]](#)

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[3\]](#)

Visualizations

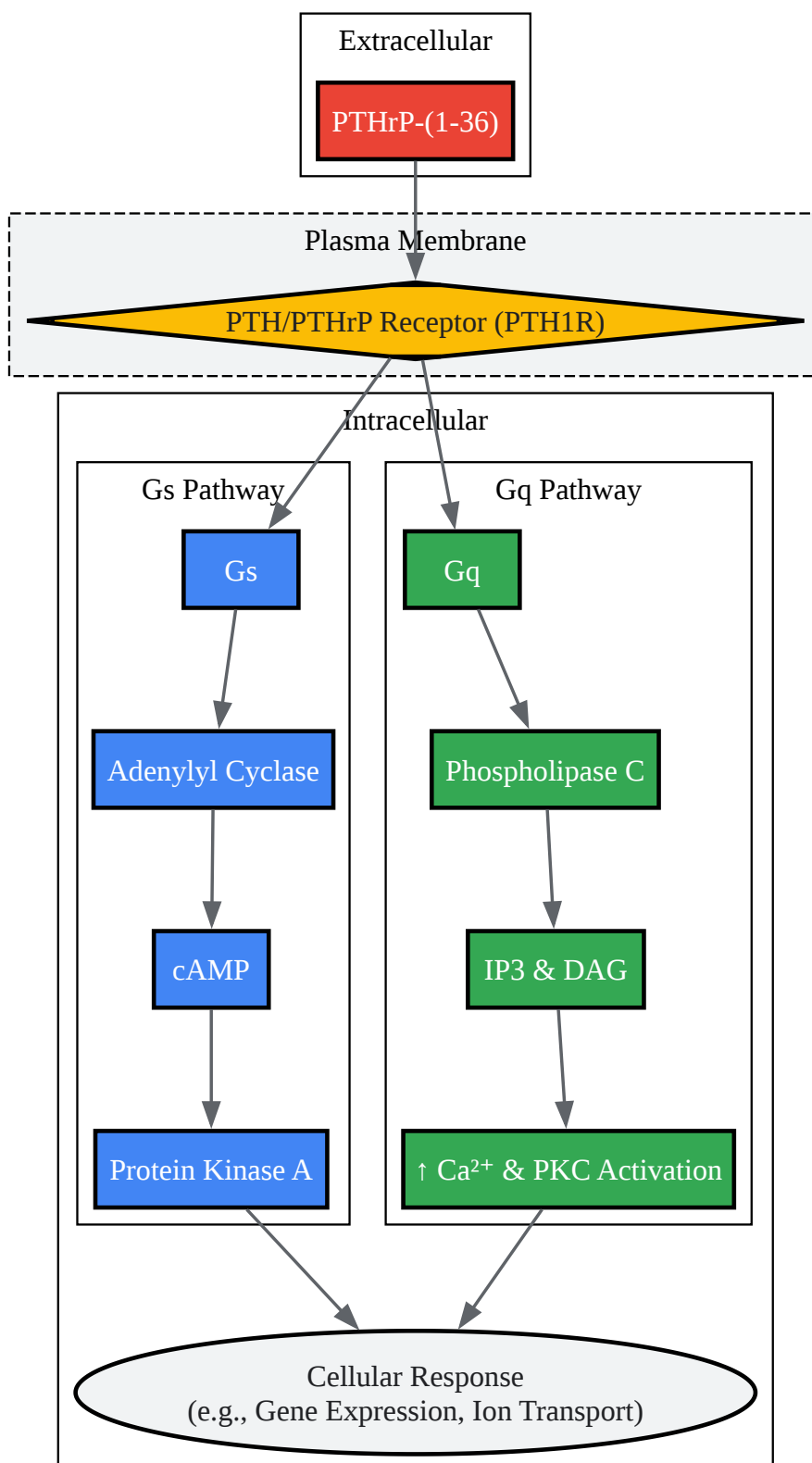
Experimental Workflow for Peptide Reconstitution and Storage



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Caption: Workflow for reconstituting and storing **human PTHrP-(1-36)**.

PTHrP-(1-36) Signaling Pathway via PTH1R



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Caption: PTHrP-(1-36) signaling through the PTH1R activates Gs and Gq pathways.

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